

Synthesis of 2-Methyl-8-quinolinol 1-oxide

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Compound of Interest

Compound Name: 2-Methyl-8-quinolinol 1-oxide

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An In-depth Technical Guide to the Synthesis of **2-Methyl-8-quinolinol 1-oxide**

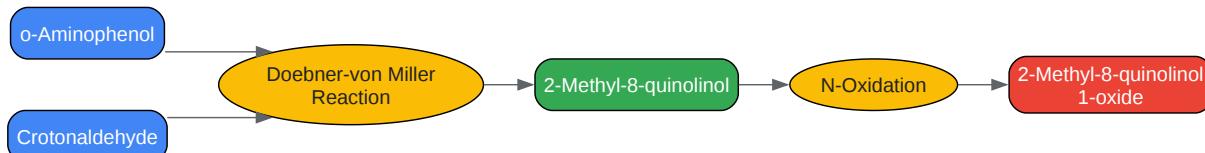
Introduction

2-Methyl-8-quinolinol 1-oxide, a derivative of the well-known chelating agent 8-hydroxyquinoline, is a compound of significant interest in medicinal chemistry and materials science. The introduction of an N-oxide functionality to the quinoline scaffold can modulate its electronic properties, bioavailability, and coordination chemistry, opening avenues for the development of novel therapeutic agents and functional materials. For instance, 8-hydroxyquinoline and its derivatives have been explored for their antibacterial, antifungal, neuroprotective, and anti-HIV activities.^[1] This guide provides a comprehensive overview of the synthesis of **2-Methyl-8-quinolinol 1-oxide**, intended for researchers, scientists, and professionals in drug development. The synthesis is presented in two main stages: the preparation of the precursor 2-Methyl-8-quinolinol and its subsequent N-oxidation.

Section 1: Retrosynthetic Analysis and Synthesis Strategy

A logical retrosynthetic analysis of **2-Methyl-8-quinolinol 1-oxide** reveals that the target molecule can be obtained from the direct oxidation of the nitrogen atom of 2-Methyl-8-quinolinol. The precursor, 2-Methyl-8-quinolinol, can be synthesized through a Doebner-von Miller reaction, which involves the reaction of o-aminophenol with crotonaldehyde.

The overall synthetic workflow is depicted in the following diagram:

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References

- 1. scispace.com [scispace.com]
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